

# Safety and handling of Methyl carbamate-d3

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Compound of Interest

Compound Name: Methyl carbamate-d3

Cat. No.: B12421559

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# **Chemical Identification and Properties**

**Methyl carbamate-d3** is the deuterium-labeled form of Methyl carbamate.[1][2][3] It is commonly used as a tracer or as an internal standard for quantitative analysis in research and development.[2] The substitution of hydrogen with its heavier, stable isotope, deuterium, can alter a molecule's metabolic fate, a phenomenon known as the "kinetic isotope effect," which can enhance pharmacokinetic profiles.[4]

Table 1: Physicochemical Properties of Methyl Carbamate-d3 and Parent Compound



Property	Value	Source(s)
Chemical Name	trideuteriomethyl carbamate	
Molecular Formula	C <sub>2</sub> H <sub>2</sub> D <sub>3</sub> NO <sub>2</sub>	
Molecular Weight	78.09 g/mol	
CAS Number	124522-32-3	
Appearance	White to off-white solid powder	
Melting Point	54 - 58 °C (for non-deuterated form)	
Boiling Point	176 - 177 °C (for non- deuterated form)	
Water Solubility	50 mg/mL (may require sonication)	

|LogP|-0.7||

### **Hazard Identification and Classification**

Methyl carbamate is classified as a hazardous substance. It is suspected of causing cancer and causes serious eye irritation. The GHS classification is based on the non-deuterated form.

Table 2: GHS Hazard Classification for Methyl Carbamate

Hazard Class	Category	Hazard Statement	Pictogram
Carcinogenicity	2	H351: Suspected of causing cancer	GHS08
Serious Eye Damage/Irritation	2	H319: Causes serious eye irritation	GHS07
Skin Corrosion/Irritation	2	Causes skin irritation	GHS07



| Specific target organ toxicity – single exposure (Respiratory tract irritation) | 3 | May cause respiratory irritation | GHS07 |

Signal Word: Warning

## **Toxicological Information**

While specific toxicological studies on **Methyl carbamate-d3** are not available, studies on the parent compound indicate potential health risks. Carbamates as a class are mechanistically similar to organophosphates in that they inhibit acetylcholinesterase, though this binding is typically reversible and toxicity lasts less than 24 hours. However, long-term exposure to Methyl carbamate presents distinct hazards.

A 13-week oral toxicity study in rodents revealed significant dose-related effects, particularly in the liver of rats, suggesting the compound is potentially hepatocarcinogenic.

Table 3: Summary of 13-Week Oral Toxicity Study of Methyl Carbamate in Rodents

Species	Dosing (Male)	Dosing (Female)	Key Findings	Source
F344 Rats	50, 100, 200, 400, 800 mg/kg	62.5, 125, 250, 500, 1000 mg/kg	Dose-related proliferative liver lesions, hepatocellular necrosis, testicular hypoplasia, bone marrow hyperplasia. Reduced survival at the highest dose.	

| B6C3F1 Mice | 93.75, 187.5, 375, 750, 1500 mg/kg | 125, 250, 500, 1000, 2000 mg/kg | Weight loss and inflammatory changes in the liver. | |



# Safe Handling and Storage

Proper handling and storage are critical to ensure user safety and maintain the chemical and isotopic integrity of **Methyl carbamate-d3**.

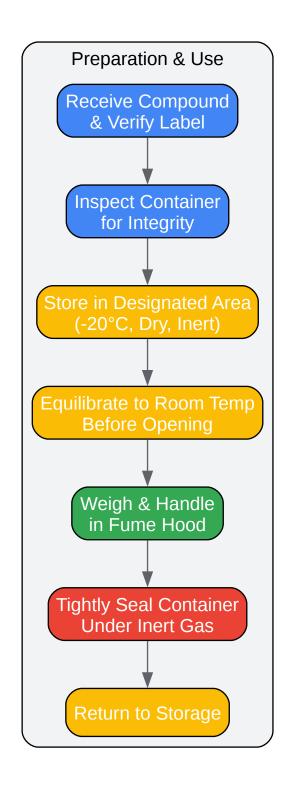
### **General Handling Precautions**

- Engineering Controls: Work under a chemical fume hood to avoid inhalation of dust. Ensure adequate ventilation to keep airborne concentrations low. Eyewash stations and safety showers should be close to the workstation.
- Personal Hygiene: Wash hands and face thoroughly after handling. Do not eat, drink, or smoke in work areas. Remove contaminated clothing before entering eating areas.
- Safe Handling Practices: Obtain special instructions before use and do not handle until all safety precautions have been read and understood. Avoid contact with eyes, skin, and clothing. Minimize dust generation and accumulation.

# **Specific Precautions for Deuterated Compounds**

- Atmosphere Control: Due to the risk of hydrogen-deuterium (H-D) exchange with atmospheric moisture, which can compromise isotopic purity, it is imperative to handle and store the compound under a dry, inert atmosphere like nitrogen or argon.
- Container Integrity: Store in tightly sealed containers to prevent the ingress of moisture. Single-use ampoules are ideal for minimizing contamination.
- Temperature: Store the solid powder at -20°C for long-term stability (up to 3 years). Allow the container to equilibrate to room temperature before opening to prevent condensation.





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Caption: Workflow for the safe handling and storage of Methyl carbamate-d3.

# **Personal Protective Equipment (PPE)**

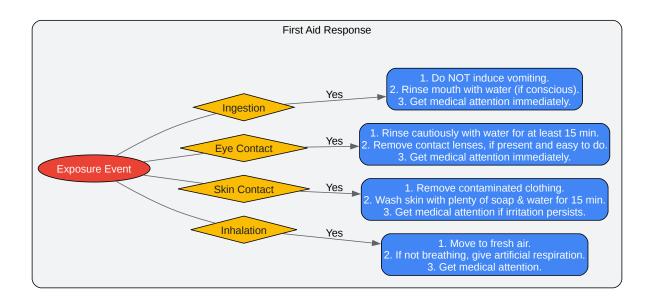


Appropriate PPE must be worn at all times when handling **Methyl carbamate-d3**.

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA regulations in 29 CFR 1910.133 or European Standard EN166.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.
- Respiratory Protection: If dust is generated or ventilation is inadequate, use a NIOSH/MSHA-approved respirator (e.g., half-face respirator with a P3 filter for particulates).

## **First Aid Measures**

In case of exposure, follow these first aid procedures immediately.



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**Caption:** Emergency first aid flowchart for different exposure routes.

- Inhalation: Move the exposed person to fresh air at once. If breathing has stopped or is irregular, provide artificial respiration and seek immediate medical assistance.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.
- Eye Contact: Immediately rinse the eyes with plenty of clean, fresh water for at least 15 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water.
   Seek immediate medical attention.

# Experimental Protocols Protocol for Accidental Spill Cleanup

This protocol outlines the steps for safely managing a small-scale spill of solid **Methyl** carbamate-d3 in a laboratory setting.

- Evacuate and Secure Area: Immediately alert others and evacuate non-essential personnel from the spill area. Restrict access to the contaminated zone.
- Ventilate: Ensure the area is well-ventilated. If working in a fume hood, keep it running.
- Don PPE: Wear the appropriate PPE as described in Section 5.0, including respiratory protection, chemical-resistant gloves, and eye protection.
- Contain the Spill: For a solid spill, carefully dampen the material with a small amount of
  water to prevent dust from becoming airborne. Do not use large amounts of water that could
  dissolve and spread the material.
- Collect Material: Gently sweep or scoop the dampened material and place it into a suitable, clean, dry, and clearly labeled container for hazardous waste. Use absorbent paper dampened with water to pick up any remaining residue.



- Decontaminate: Wash all contaminated surfaces with a soap and water solution.
- Dispose of Waste: Seal the container with the spilled material and any contaminated cleaning supplies (e.g., paper towels, gloves). Dispose of all materials as hazardous waste according to institutional and local regulations.

### **Protocol for Stock Solution Preparation**

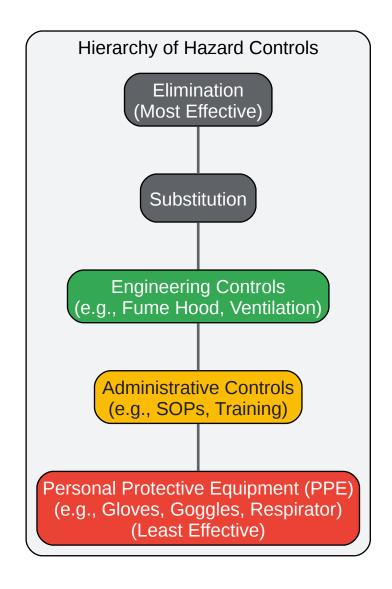
This protocol ensures the accurate and safe preparation of stock solutions while maintaining isotopic purity.

- Select Appropriate Solvent: Based on experimental needs, select a suitable solvent. For aqueous solutions, sterile water can be used (solubility is ~50 mg/mL). For non-aqueous applications or to avoid H-D exchange, use an appropriate anhydrous, deuterated solvent.
- Calculate Required Mass: Determine the mass of Methyl carbamate-d3 needed to achieve the desired concentration and volume.
- Weigh Compound: Inside a chemical fume hood, accurately weigh the required amount of the solid compound into a suitable vessel (e.g., a volumetric flask or vial).
- Dissolution: Add the chosen solvent to the vessel. If solubility is a concern, especially in water, use an ultrasonic bath to aid dissolution.
- Final Volume: Once fully dissolved, add solvent to reach the final desired volume and mix thoroughly.
- Filtration (if applicable): If the solution is for in-vitro or in-vivo use and was prepared with water, it should be filter-sterilized using a 0.22 μm filter.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles that could degrade the compound, aliquot the stock solution into single-use volumes. Store the aliquots at -20°C (for up to 1 month) or -80°C (for up to 6 months).

# **Hazard Control and Disposal**

A hierarchical approach should be taken to control exposure risks.





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**Caption:** Hierarchy of controls for mitigating exposure risks.

- Engineering Controls: A chemical fume hood is the primary engineering control to minimize inhalation exposure.
- Administrative Controls: Adherence to Standard Operating Procedures (SOPs), proper training, and clear labeling are crucial administrative controls.
- Personal Protective Equipment: PPE is the last line of defense and must be used in conjunction with other controls.



### **Disposal Considerations**

Waste material must be disposed of in accordance with national and local regulations.

- Chemical Waste: Dispose of Methyl carbamate-d3 and any contaminated materials as
  hazardous waste. Do not mix with other waste. The recommended method is to transfer the
  waste to a licensed hazardous waste disposal facility, where it may be incinerated.
- Container Disposal: Handle uncleaned, empty containers in the same way as the substance itself. Completely emptied packages can be recycled if regulations permit.

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### References

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